

In-Depth Technical Guide to the Physical Characteristics of 1-Bromoicosane-d3

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Compound of Interest

Compound Name: **1-Bromoicosane-d3**

Cat. No.: **B1380641**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical characteristics of **1-Bromoicosane-d3**. Due to the limited availability of specific experimental data for the deuterated compound, this guide also includes data for the non-deuterated analogue, 1-Bromoicosane, as a close proxy. The information is presented to facilitate research, drug development, and other scientific applications where the physical properties of this long-chain haloalkane are critical.

Core Physical and Chemical Data

The fundamental physical and chemical properties of **1-Bromoicosane-d3** and 1-Bromoicosane are summarized in the table below. These values are essential for a variety of experimental and modeling applications, providing a baseline for understanding the compound's behavior.

Property	1-Bromoicosane-d3	1-Bromoicosane
Chemical Formula	$C_{20}H_{40}D_3Br$	$C_{20}H_{41}Br$
Molecular Weight	363.258 g/mol	361.444 g/mol [1] [2] [3] [4] [5]
CAS Number	202480-72-6	4276-49-7 [1] [2] [3] [4] [5]
Physical State	Not explicitly stated, presumed to be a solid at room temperature.	White powder [2]
Melting Point	No data available	36-38 °C
Boiling Point	No data available	185-190 °C at 0.5 mmHg
Density	No data available	No readily available experimental data
Solubility	No specific data available. Expected to be soluble in non-polar organic solvents and insoluble in water.	Soluble in organic solvents; insoluble in water. [6] [7]

Experimental Protocols

The following sections detail the standardized experimental methodologies for determining the key physical properties of long-chain haloalkanes like **1-Bromoicosane-d3**.

Melting Point Determination

The melting point of a solid crystalline substance is a critical indicator of its purity.

Methodology:

- Sample Preparation: A small amount of the crystalline **1-Bromoicosane-d3** is finely ground and packed into a capillary tube to a height of 2-3 mm.
- Apparatus: A calibrated digital melting point apparatus is utilized.
- Procedure:

- The capillary tube is placed in the heating block of the apparatus.
- The sample is heated at a rapid rate initially to determine an approximate melting range.
- The measurement is repeated with a fresh sample, heating at a slower rate (1-2 °C per minute) as the temperature approaches the approximate melting point.
- The melting range is recorded from the temperature at which the first droplet of liquid appears to the temperature at which the entire sample is molten.

Boiling Point Determination

For high boiling point compounds like 1-Bromoicosane, boiling point is determined under reduced pressure to prevent decomposition.

Methodology:

- Sample Preparation: A small volume (a few milliliters) of the liquid compound is placed in a small test tube.
- Apparatus: A distillation apparatus equipped with a vacuum pump, a manometer, and a heating mantle is used.
- Procedure:
 - The sample is heated under a specific, constant reduced pressure.
 - The temperature at which the liquid boils and its vapor condenses is recorded as the boiling point at that pressure.
 - This is repeated at several different pressures to establish a pressure-temperature nomograph if required.

Density Determination

The density of solid **1-Bromoicosane-d3** can be determined using the displacement method.

Methodology:

- Sample Preparation: A known mass of the solid **1-Bromoicosane-d3** is accurately weighed.
- Apparatus: A graduated cylinder or a pycnometer and a compatible liquid in which the sample is insoluble (e.g., water, if appropriate, or an inert, non-solvent liquid of known density).
- Procedure:
 - A known volume of the displacement liquid is placed in the graduated cylinder.
 - The weighed solid sample is carefully added to the liquid, ensuring it is fully submerged.
 - The new volume is recorded. The difference in volume represents the volume of the solid.
 - The density is calculated by dividing the mass of the solid by its displaced volume.

Solubility Determination

The solubility of **1-Bromoicosane-d3** in various organic solvents can be determined using the saturation shake-flask method.

Methodology:

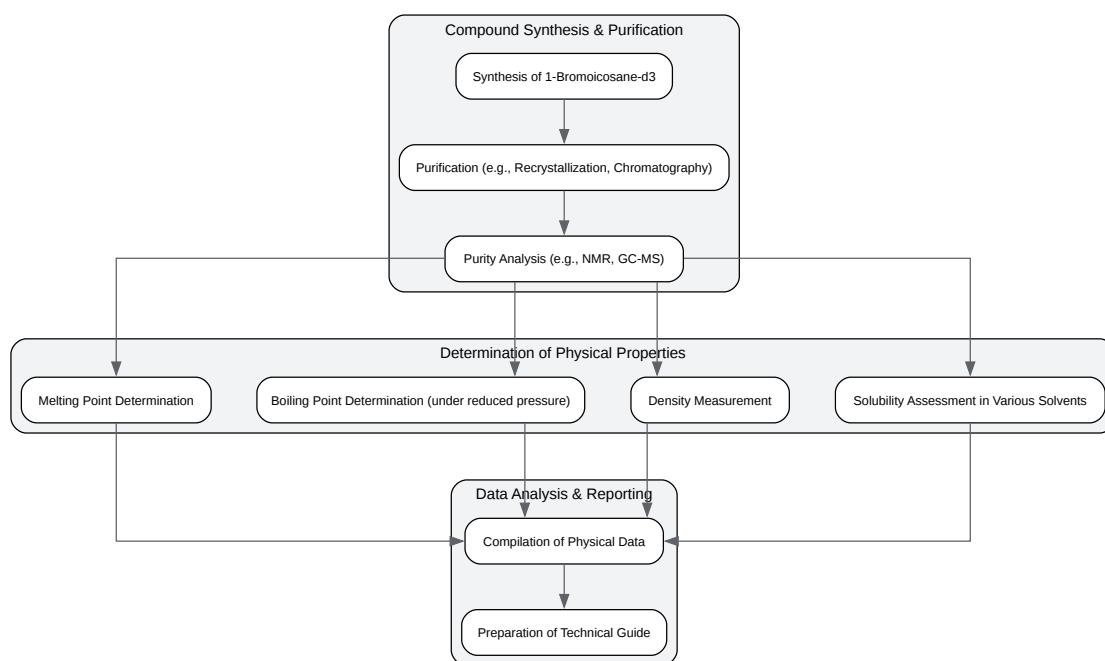
- Sample Preparation: An excess amount of **1-Bromoicosane-d3** is added to a known volume of the selected organic solvent in a sealed vial.
- Apparatus: A constant temperature shaker bath, a centrifuge, and an analytical instrument for concentration measurement (e.g., GC-MS or HPLC).
- Procedure:
 - The vials are agitated in the shaker bath at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - The saturated solution is then centrifuged to separate the undissolved solid.
 - A known aliquot of the clear supernatant is carefully removed and diluted.

- The concentration of the dissolved **1-Bromoicosane-d3** in the diluted sample is determined using a pre-calibrated analytical method.
- The solubility is then calculated back to the original concentration in the saturated solution.

Logical Workflow for Physical Characterization

The following diagram illustrates the logical workflow for the comprehensive physical characterization of a long-chain haloalkane such as **1-Bromoicosane-d3**.

Workflow for Physical Characterization of 1-Bromoicosane-d3

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Caption: Logical workflow for the synthesis, purification, and physical characterization of **1-Bromoicosane-d3**.

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